

Managing the flammability hazards of 1-Penten-3-ol in the lab

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Compound of Interest

Compound Name: 1-Penten-3-OL

Cat. No.: B1202030

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Technical Support Center: Safe Handling of 1-Penten-3-ol

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for managing the flammability hazards of **1-Penten-3-ol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks during experiments.

Physical and Flammability Properties of 1-Penten-3-ol

Understanding the physical and chemical properties of **1-Penten-3-ol** is crucial for safe handling. The following table summarizes key quantitative data.

Property	Value	Source(s)
CAS Number	616-25-1	[1][2]
Molecular Formula	C5H10O	[1][2]
Molecular Weight	86.13 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	114-115 °C (237-239 °F) at 760 mmHg	[1][4]
Flash Point	25-28 °C (77-82.4 °F) - closed cup	[1][3][4][5]
Specific Gravity	0.835-0.839 g/cm ³ at 20-25 °C	[1][3][5]
Vapor Density	2.9 - 2.97 (Air = 1)	[3][4]
Water Solubility	90.1 g/L	[1][2]
GHS Hazard Class	Flammable Liquid Category 3	[2][5]

Frequently Asked Questions (FAQs)

Q1: What are the primary flammability hazards associated with **1-Penten-3-ol**?

A1: **1-Penten-3-ol** is classified as a flammable liquid (Category 3) with a flash point of approximately 25-28°C (77-82.4°F).[1][4][5] This means that at or above this temperature, it can release enough vapor to form an ignitable mixture with air. Vapors are denser than air and can travel to a distant ignition source, causing a flashback fire.[6][7]

Q2: How should **1-Penten-3-ol** be stored in the laboratory?

A2: Store **1-Penten-3-ol** in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.[1][8] It should be kept in a tightly closed container, preferably in a designated flammable liquids storage cabinet.[7][9] Ensure the storage area is clearly labeled with "Flammable – Keep Fire Away".[7]

Q3: What personal protective equipment (PPE) is required when handling **1-Penten-3-ol**?

A3: Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a flame-resistant lab coat.^[7] All handling of open containers should be conducted in a certified chemical fume hood to prevent the accumulation of flammable vapors.^{[6][8]}

Q4: What type of fire extinguisher should be used for a **1-Penten-3-ol** fire?

A4: In case of a fire, use a carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam extinguisher.^{[4][10][11]} Do not use water, as it may be ineffective and could spread the flammable liquid.

Q5: How should I dispose of **1-Penten-3-ol** waste?

A5: Collect waste **1-Penten-3-ol** in a properly labeled, sealed container.^[7] Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.^[7]

Troubleshooting Guide

Issue	Probable Cause(s)	Troubleshooting Steps
Strong odor of 1-Penten-3-ol in the lab.	- Improperly sealed container.- Spillage.- Inadequate ventilation.	1. Immediately check that all containers of 1-Penten-3-ol are tightly closed. [1] 2. Inspect the work area for any spills. If a spill is found, follow the spill cleanup protocol.3. Ensure the chemical fume hood is operating correctly. [6] 4. If the odor persists, evacuate the area and contact your lab supervisor or safety officer.
Static discharge observed when transferring 1-Penten-3-ol.	- Generation of static electricity due to the flow of the liquid, especially in low humidity. [6]	1. Stop the transfer immediately.2. For transfers from large metal containers (>4 L), ensure that the dispensing and receiving containers are properly bonded and grounded to dissipate static charge. [6] [7] [9] 3. When transferring to a non-metallic container, ensure the grounding connection is in direct contact with the liquid. [6] [9] 4. Increase the humidity in the area if possible, as dry atmospheres are more prone to static buildup. [6] [9]
Heating 1-Penten-3-ol for an experiment.	- Use of an open flame or non-intrinsically safe heating element.	1. Never heat flammable liquids with an open flame (e.g., Bunsen burner). [6] [8] 2. Use only approved heating devices such as heating mantles, steam baths, or oil baths with temperature control. [6] 3. Ensure all heating

equipment is spark-free and
intrinsically safe.[6]

Experimental Protocols & Workflows

Protocol 1: Safe Transfer of 1-Penten-3-ol from a Storage Container

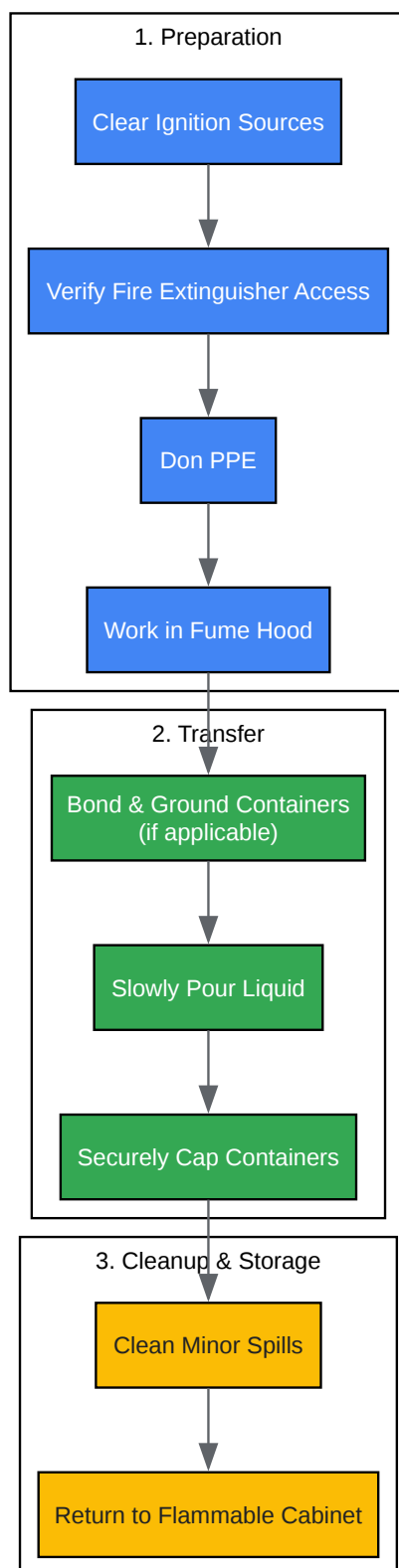
This protocol outlines the steps for safely transferring **1-Penten-3-ol** from a larger storage container to a smaller experimental vessel.

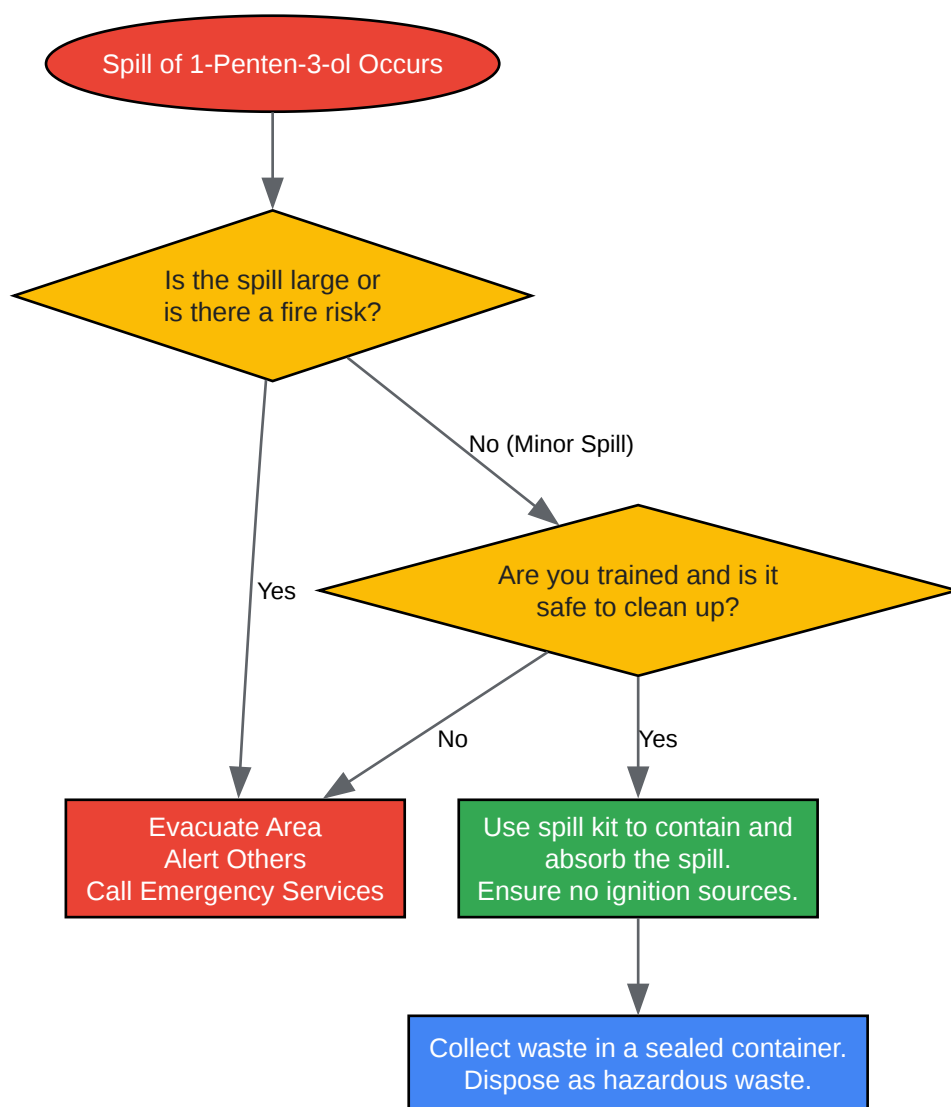
Methodology:

- Preparation:
 - Ensure the work area is clean and free of ignition sources (e.g., hot plates, stir plates, open flames).[6][8]
 - Confirm that a suitable fire extinguisher (CO₂, dry chemical, or alcohol-resistant foam) is readily accessible.[4][10]
 - Don the appropriate PPE: flame-resistant lab coat, safety goggles, and chemical-resistant gloves.[7]
 - Perform the entire transfer procedure inside a certified chemical fume hood.[6][8]
- Bonding and Grounding (for transfers from metal containers > 4L):
 - Place the receiving vessel in secondary containment (e.g., a chemical-resistant tray).
 - Securely attach a bonding wire to both the dispensing container and the receiving container to equalize the electrical potential.[7][9]
 - Attach a grounding wire from the dispensing container to a known building ground.[7][9]
- Transfer:
 - Slowly pour the **1-Penten-3-ol** to minimize splashing and vapor generation.[6]

- Use a funnel to prevent spills.
- Once the desired amount is transferred, securely cap both containers immediately.^{[1][7]}
- Cleanup:
 - Wipe up any minor drips with a paper towel and place it in the fume hood for a short period to allow vapors to dissipate before disposing of it in the appropriate solid waste container.
 - Remove bonding and grounding wires.
 - Return the main storage container to the flammable liquids cabinet.^[9]

Visualizing the Safe Transfer Workflow





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